

Best practices for storing and handling BMS-986142

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Compound of Interest

Compound Name: BMS-986142

Cat. No.: B606288

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This guide provides best practices for the storage, handling, and preparation of **BMS-986142** for research purposes.

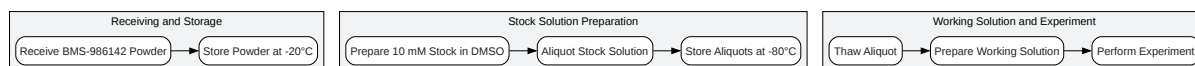
Storage and Stability

Proper storage of **BMS-986142** is crucial to maintain its integrity and ensure experimental reproducibility.

| Form | Storage Temperature | Duration |
|--------------------------|---------------------|------------|
| Powder | -20°C | 3 years[1] |
| Stock Solution (in DMSO) | -80°C | 2 years[2] |
| -80°C | 1 year[1] | |
| -20°C | 1 year[2] | |
| -20°C | 1 month[1] | |

Note: It is highly recommended to aliquot stock solutions to prevent degradation from repeated freeze-thaw cycles.[1][2] For in vivo experiments, working solutions should be freshly prepared and used on the same day.[2]

Experimental Workflow for BMS-986142 Handling



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Caption: Experimental workflow for **BMS-986142** from receipt to experimental use.

Detailed Experimental Protocol: Preparation of a 10 mM Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **BMS-986142** in DMSO.

Materials:

- **BMS-986142** powder (MW: 572.60 g/mol)
- Anhydrous or fresh Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or cryovials
- Calibrated analytical balance
- Pipettes and sterile tips

Procedure:

- **Equilibration:** Allow the vial of **BMS-986142** powder to equilibrate to room temperature before opening to prevent condensation of moisture.
- **Weighing:** Weigh out the desired amount of **BMS-986142** powder using a calibrated analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 5.726 mg of the compound.

- **Dissolution:** Add the appropriate volume of fresh DMSO to the powder. For a 10 mM solution, if you weighed 5.726 mg, add 1 mL of DMSO. Ensure the DMSO is not moisture-absorbing, as this can reduce solubility.[\[1\]](#)
- **Mixing:** Vortex the solution until the compound is completely dissolved. If precipitation occurs, gentle heating and/or sonication can be used to aid dissolution.[\[2\]](#)
- **Aliquoting:** To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes in sterile cryovials.[\[1\]](#)[\[2\]](#)
- **Storage:** Store the aliquots at -80°C for long-term storage (up to 2 years) or -20°C for shorter-term storage (up to 1 year).[\[2\]](#)

Troubleshooting Guide

| Question | Answer |
|--|---|
| My BMS-986142 is not dissolving completely in DMSO. | Ensure you are using fresh, anhydrous DMSO as moisture can reduce solubility.[1] You can also try gentle heating or sonication to aid dissolution.[2] If the issue persists, check the concentration; you may be exceeding the solubility limit. |
| I am observing precipitation in my stock solution after thawing. | This could be due to repeated freeze-thaw cycles, which can degrade the compound. It is recommended to aliquot the stock solution into single-use volumes.[1][2] If precipitation is observed immediately after preparation, ensure the compound was fully dissolved initially. |
| My in vivo formulation is separating or precipitating. | For in vivo studies, it is recommended to prepare the working solution fresh on the day of use.[2] If using a formulation like 10% DMSO, 40% PEG300, 5% Tween-80, and 45% saline, add each solvent one by one and ensure proper mixing.[2] Heating and sonication can also help if phase separation occurs during preparation.[2] |
| I am seeing inconsistent results between experiments. | This could be due to improper storage and handling leading to compound degradation. Always store the powder and stock solutions at the recommended temperatures and avoid multiple freeze-thaw cycles.[1][2] Also, ensure accurate pipetting and consistent preparation of working solutions. |

Frequently Asked Questions (FAQs)

Q: What is the recommended solvent for preparing a stock solution of **BMS-986142**?

A: Dimethyl Sulfoxide (DMSO) is the recommended solvent for preparing stock solutions of **BMS-986142**. [1][2]

Q: Can I store my **BMS-986142** stock solution at 4°C?

A: Storing the stock solution at 4°C is not recommended. For long-term stability, store aliquots at -80°C or -20°C.[1][2]

Q: How should I prepare **BMS-986142** for in vivo oral administration in mice?

A: A common vehicle for oral administration in mice is a formulation of EtOH:TPGS:PEG300 (5:5:90).[3][4] Another option is a homogeneous suspension in CMC-Na.[1] It is crucial to prepare these formulations fresh for each experiment.[2]

Q: Is **BMS-986142** light-sensitive?

A: While specific light sensitivity data is not prominently available in the provided search results, it is a general best practice for handling small molecule inhibitors to minimize exposure to light. Storing in amber vials or tubes wrapped in foil is a good precautionary measure.

Q: What is the solubility of **BMS-986142** in aqueous solutions?

A: **BMS-986142** is insoluble in water.[1] For experiments in aqueous media, it is necessary to first dissolve the compound in an organic solvent like DMSO and then dilute it in the aqueous buffer, ensuring the final DMSO concentration is compatible with the experimental system.

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References

- 1. selleckchem.com [selleckchem.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. Bruton's tyrosine kinase inhibitor BMS-986142 in experimental models of rheumatoid arthritis enhances efficacy of agents representing clinical standard-of-care - PMC [pmc.ncbi.nlm.nih.gov]

- 4. Bruton's tyrosine kinase inhibitor BMS-986142 in experimental models of rheumatoid arthritis enhances efficacy of agents representing clinical standard-of-care | PLOS One [journals.plos.org]
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